

Handling and safety precautions for Methyl 3-aminobutanoate hydrochloride

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Compound of Interest

Compound Name: *Methyl 3-aminobutanoate
hydrochloride*

Cat. No.: *B176559*

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Technical Support Center: Methyl 3-aminobutanoate hydrochloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Methyl 3-aminobutanoate hydrochloride**.

Troubleshooting Guides and Frequently Asked Questions (FAQs)

1. Personal Protective Equipment (PPE)

- Question: What is the mandatory personal protective equipment (PPE) when handling **Methyl 3-aminobutanoate hydrochloride**?
 - Answer: Always wear appropriate protective equipment. This includes chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166, protective gloves, and a lab coat to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[4\]](#)
- Question: When is respiratory protection required?

- Answer: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if you are working in a poorly ventilated area, if irritation is experienced, or if exposure limits are exceeded.[2][3] Ensure adequate ventilation, such as a chemical fume hood, to minimize inhalation of dust.[1][4]

2. Handling and Storage

- Question: What are the ideal storage conditions for **Methyl 3-aminobutanoate hydrochloride**?
 - Answer: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1][4][5] Some suppliers recommend refrigeration at 4°C for long-term storage, in a sealed container away from moisture.[6] It should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2][3]
- Question: What should I do to prevent static discharge?
 - Answer: Take precautionary measures against static discharges, especially when handling larger quantities.[1][2] Ensure that all equipment is properly grounded.[2]

3. Accidental Exposure and Spills

- Question: What is the first aid procedure for eye contact?
 - Answer: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, making sure to also wash under the eyelids.[1][3] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1] Seek immediate medical attention.[1][3]
- Question: What should I do in case of skin contact?
 - Answer: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes.[1][7] If skin irritation occurs, seek medical advice.[1][3]
- Question: How should I respond to inhalation of the compound?

- Answer: Move the individual to fresh air at once.[\[1\]](#)[\[7\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#)[\[7\]](#) Keep the person warm and at rest, and get medical attention as soon as possible.[\[1\]](#)[\[7\]](#)
- Question: What is the protocol for a small spill?
 - Answer: For a small spill, you should wear appropriate PPE, sweep up the solid material, and place it into a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#) Avoid creating dust.[\[1\]](#)[\[3\]](#) Ventilate the area and wash the spill site after the material has been picked up.

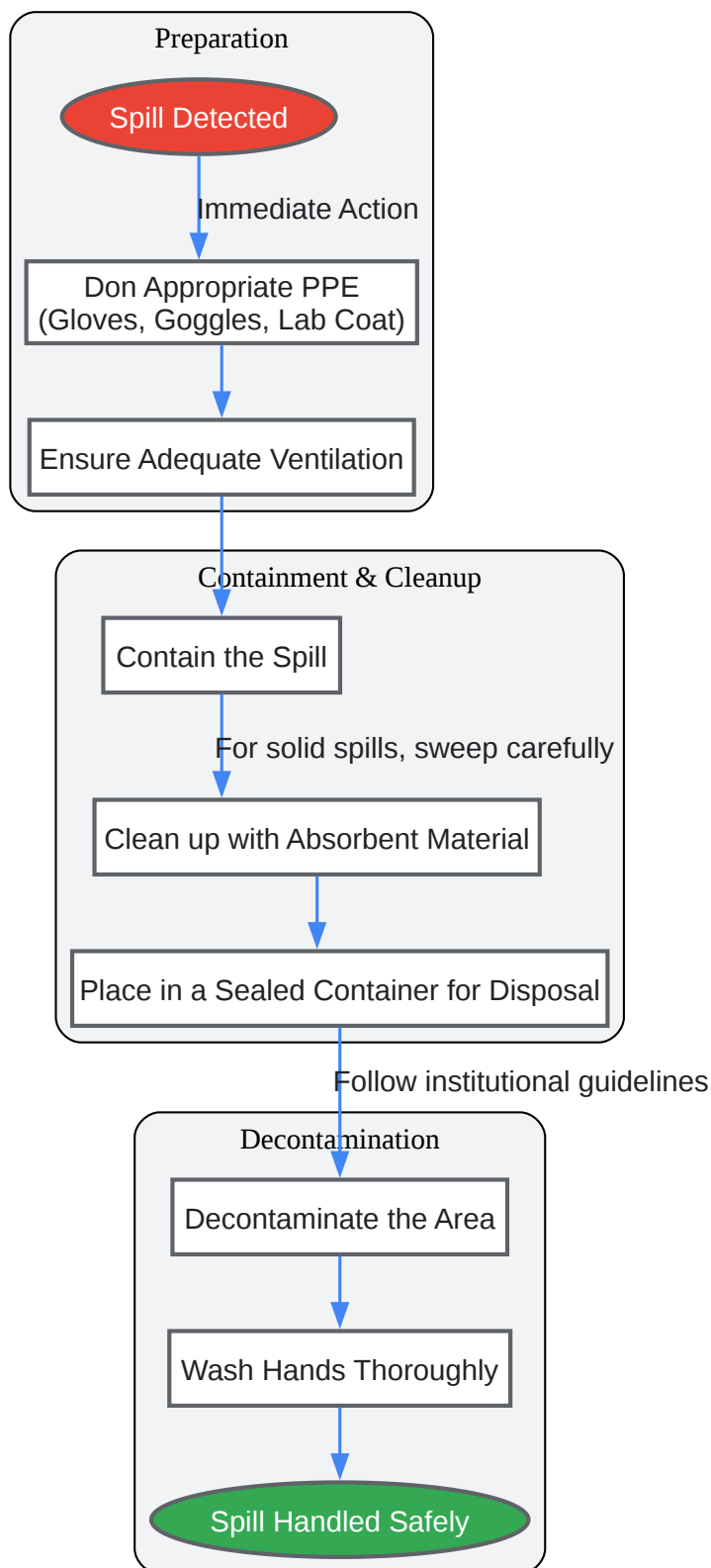
4. Incompatibilities and Hazards

- Question: What substances are incompatible with **Methyl 3-aminobutanoate hydrochloride**?
 - Answer: Avoid contact with strong oxidizing agents, acids, and bases.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Question: What are the primary hazards associated with this compound?
 - Answer: **Methyl 3-aminobutanoate hydrochloride** can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[3\]](#)[\[8\]](#) It may be harmful if swallowed.[\[5\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H12ClNO2	[9]
Molecular Weight	153.61 g/mol	[9]
Melting Point	81 - 83 °C / 177.8 - 181.4 °F	[1]
Flash Point	91 °C / 195.8 °F	[1]
Appearance	Off-white Powder/Solid	[1] [5]
Odor	Odorless	[1] [5]
Storage Temperature	Room temperature or 4°C	[6] [9]

Experimental Workflow: Handling a Spill



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